

Application Notes and Protocols for 2-Methyl-4-Piperazinoquinoline Powder

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Methyl-4-Piperazinoquinoline

Cat. No.: B1298905

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling, storage, and use of **2-Methyl-4-Piperazinoquinoline** powder in a laboratory setting. The information is compiled from safety data sheets and general laboratory safety practices.

Chemical and Physical Properties

2-Methyl-4-Piperazinoquinoline is a chemical compound with the molecular formula $C_{14}H_{17}N_3$.^{[1][2][3]} It is used in research, including in the preparation of E3 ubiquitin ligases for potential cancer treatment.^[4]

| Property | Value | Source |
|-------------------|---|-------------------------|
| CAS Number | 82241-22-3 | ^{[1][2][3][5]} |
| Molecular Formula | $C_{14}H_{17}N_3$ | ^{[1][2][3]} |
| Molecular Weight | 227.305 g/mol | ^{[1][3]} |
| Appearance | Powder | ^[6] |
| Synonyms | 2-Methyl-4-(piperazin-1-yl)quinoline, 1-(2-Methylquinolin-4-yl)piperazine | ^{[2][3]} |

Safety and Handling

DANGER: 2-Methyl-4-Piperazinoquinoline is classified as a hazardous substance that causes severe skin burns and eye damage.[3][5][6][7] Extreme caution should be exercised during handling.

2.1. Personal Protective Equipment (PPE)

A comprehensive set of personal protective equipment is mandatory when working with this compound.

| PPE | Specification |
|------------------------|--|
| Gloves | Chemical-resistant gloves (e.g., Nitrile rubber) |
| Eye Protection | Safety glasses with side-shields or chemical goggles |
| Face Protection | Face shield |
| Body Protection | Protective clothing, lab coat |
| Respiratory Protection | Use only under a chemical fume hood.[6] Do not breathe dust.[5][6][7][8] |

2.2. Engineering Controls

| Control | Specification |
|------------------|--|
| Ventilation | Always handle in a well-ventilated area, preferably a certified chemical fume hood.[6] |
| Safety Equipment | An eyewash station and safety shower must be readily accessible. |

2.3. Handling Precautions

- Do not get in eyes, on skin, or on clothing.[6]

- Avoid dust formation.[6]
- Do not ingest. If swallowed, seek immediate medical assistance.[6]
- Wash hands thoroughly after handling.[5]
- Remove and wash contaminated clothing before reuse.[5][6]

Storage

Proper storage is crucial to maintain the integrity and stability of **2-Methyl-4-Piperazinoquinoline** powder and to ensure safety.

| Condition | Requirement |
|------------------------|---|
| Temperature | Store in a dry, cool, and well-ventilated place.[6] |
| Container | Keep container tightly closed.[6] |
| Storage Area | Designate a "Corrosives area" for storage.[6] |
| Incompatible Materials | Strong oxidizing agents and strong acids.[8] |

Experimental Protocols

4.1. Protocol for Preparation of a Stock Solution

This protocol outlines the steps for safely preparing a stock solution of **2-Methyl-4-Piperazinoquinoline**.

- Preparation:
 - Ensure all necessary PPE is worn correctly.
 - Perform all operations within a chemical fume hood.
 - Have spill control materials readily available.
- Weighing:

- Tare a clean, dry weighing vessel on an analytical balance.
- Carefully transfer the desired amount of **2-Methyl-4-Piperazinoquinoline** powder to the weighing vessel using a clean spatula.
- Avoid generating dust.
- Dissolution:
 - Place a stir bar in an appropriate flask or beaker.
 - Add the desired volume of a suitable solvent (e.g., DMSO, Ethanol).
 - Slowly add the weighed powder to the solvent while stirring to facilitate dissolution.
 - If necessary, sonicate the solution to ensure complete dissolution.
- Storage of Stock Solution:
 - Store the stock solution in a tightly sealed, clearly labeled container.
 - Store at the recommended temperature (typically -20°C or -80°C) to maintain stability. Protect from light if the compound is light-sensitive.

4.2. Protocol for Cell-Based Assays

This protocol provides a general workflow for using **2-Methyl-4-Piperazinoquinoline** in cell-based experiments.

- Cell Culture:
 - Culture cells to the desired confluency in appropriate growth medium.
- Compound Treatment:
 - Thaw the stock solution of **2-Methyl-4-Piperazinoquinoline**.
 - Prepare the desired final concentrations of the compound by diluting the stock solution in cell culture medium.

- Remove the old medium from the cells and add the medium containing the compound.
- Incubate the cells for the desired time period.
- Assay:
 - After incubation, perform the desired downstream analysis (e.g., cell viability assay, western blotting, qPCR).

Spill and Waste Disposal

5.1. Spill Response

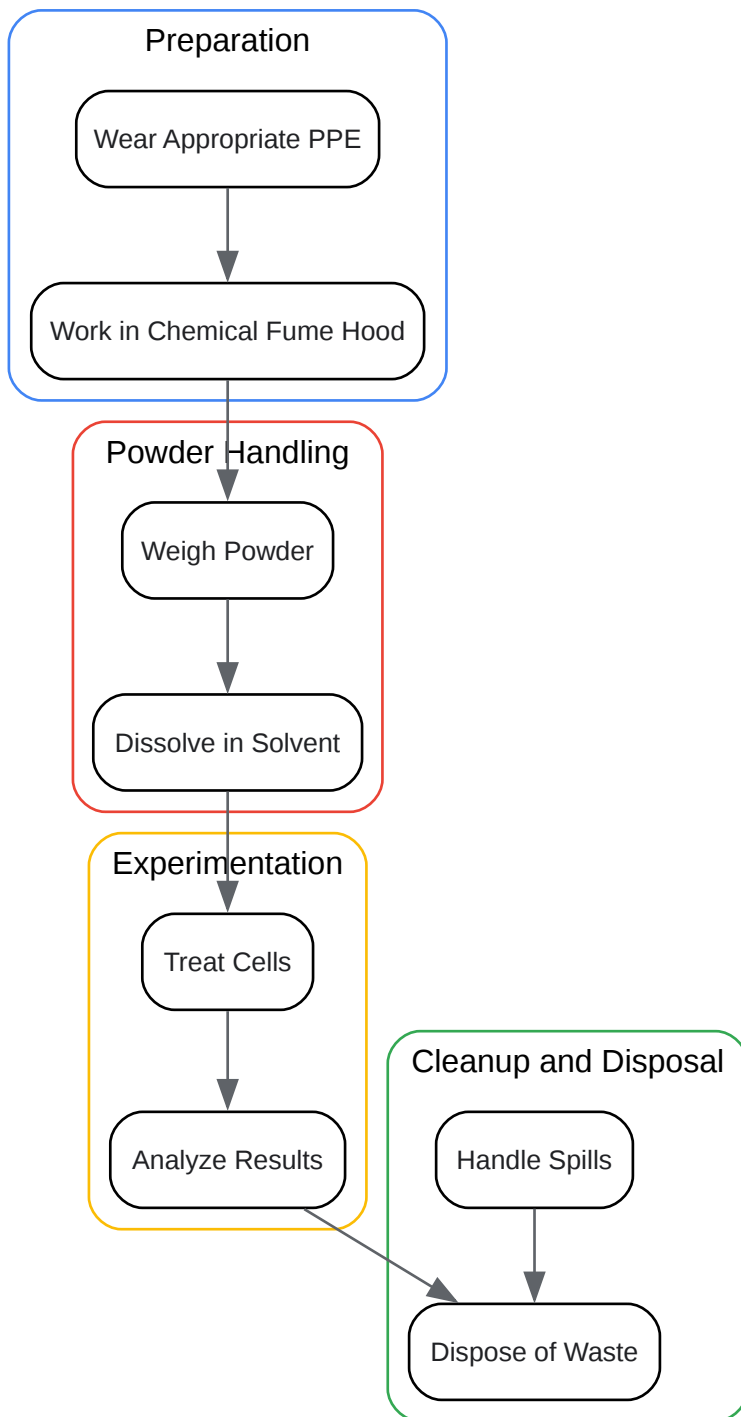
- Evacuate the area.
- Wear appropriate PPE.
- For small spills, sweep up the powder and shovel it into a suitable container for disposal.[\[6\]](#)
Avoid generating dust.[\[6\]](#)
- For large spills, contact environmental health and safety personnel.

5.2. Waste Disposal

- Waste is classified as hazardous.[\[6\]](#)
- Dispose of waste in accordance with local, state, and federal regulations.[\[6\]](#)
- Contaminated packaging should be disposed of as hazardous waste.[\[6\]](#)

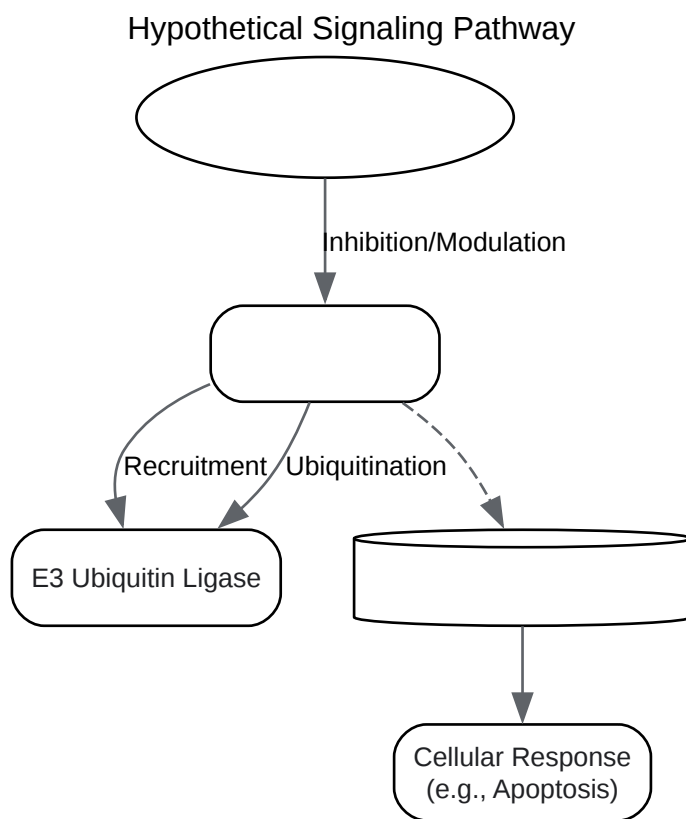
Visualizations

Experimental Workflow for Handling 2-Methyl-4-Piperazinoquinoline



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Caption: Workflow for handling **2-Methyl-4-Piperazinoquinoline**.



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Caption: Hypothetical signaling pathway for a targeted protein degrader.

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